

Essential Guide to the Safe Disposal of Glesatinib Hydrochloride

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Compound of Interest

Compound Name: *Glesatinib hydrochloride*

Cat. No.: *B1139298*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the proper disposal of **Glesatinib hydrochloride**, a potent tyrosine kinase inhibitor. Adherence to these procedures is critical to ensure personnel safety, prevent environmental contamination, and maintain regulatory compliance. As **Glesatinib hydrochloride** is classified as a cytotoxic agent, it requires specialized handling and disposal protocols.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

- **Minimum PPE:** This includes double gloving (chemotherapy-rated), a disposable gown, and eye protection.
- **Contaminated Materials:** All materials that come into contact with **Glesatinib hydrochloride**, including PPE, must be treated as cytotoxic waste.^[1]
- **Spill Management:** In case of a spill, use a designated cytotoxic spill kit to contain and clean the area. Notify environmental health and safety personnel immediately.

Quantitative Data for Glesatinib

The following table summarizes key quantitative information for Glesatinib.

Property	Value	Reference
Molecular Formula	C ₃₁ H ₂₇ F ₂ N ₅ O ₃ S ₂	--INVALID-LINK--[2]
Molecular Weight	619.71 g/mol	--INVALID-LINK--[2]
CAS Number	936694-12-1 (Glesatinib)	--INVALID-LINK--[3]
CAS Number	1123838-51-6 (Glesatinib hydrochloride)	--INVALID-LINK--[4]
Solubility in DMSO	100 mg/mL (161.36 mM)	--INVALID-LINK--[5]
Storage Temperature	-20°C (as powder for 3 years)	--INVALID-LINK--[5]

Step-by-Step Disposal Protocol for Glesatinib Hydrochloride

The following protocol is based on general guidelines for the disposal of cytotoxic and hazardous pharmaceutical waste. Always consult your institution's specific policies and local regulations.

1. Identification and Segregation:

- Identify all waste streams containing **Glesatinib hydrochloride**. This includes:
- Unused or expired bulk powder.
- Contaminated lab supplies (e.g., vials, pipette tips, tubes).
- Contaminated sharps (e.g., needles, syringes).
- Contaminated PPE.
- Segregate cytotoxic waste from other laboratory waste at the point of generation.[6]

2. Packaging and Labeling:

- Non-Sharp Cytotoxic Waste:
- Place in a leak-proof, puncture-resistant container specifically designated for cytotoxic waste.[1] These containers are typically color-coded, often purple or red, and must be clearly labeled with the cytotoxic symbol.[6][7]
- For added safety, solid waste such as contaminated gloves and gowns should be placed in a designated, labeled plastic bag before being put into the final disposal container.[1]

- Sharp Cytotoxic Waste:
- All sharps must be placed in a designated, puncture-proof sharps container that is also labeled for cytotoxic waste.^[1]
- Labeling: Ensure all containers are clearly labeled with "Cytotoxic Waste" and any other warnings required by your institution and local regulations.

3. Storage:

- Store sealed cytotoxic waste containers in a secure, designated area with restricted access.
- This storage area should be separate from general waste and clearly marked with appropriate hazard symbols.

4. Transportation:

- Internal transport of cytotoxic waste from the laboratory to a central storage or pickup point must be done using a secondary, leak-proof container to minimize the risk of spills.
- External transportation must be conducted by a licensed hazardous waste disposal company.

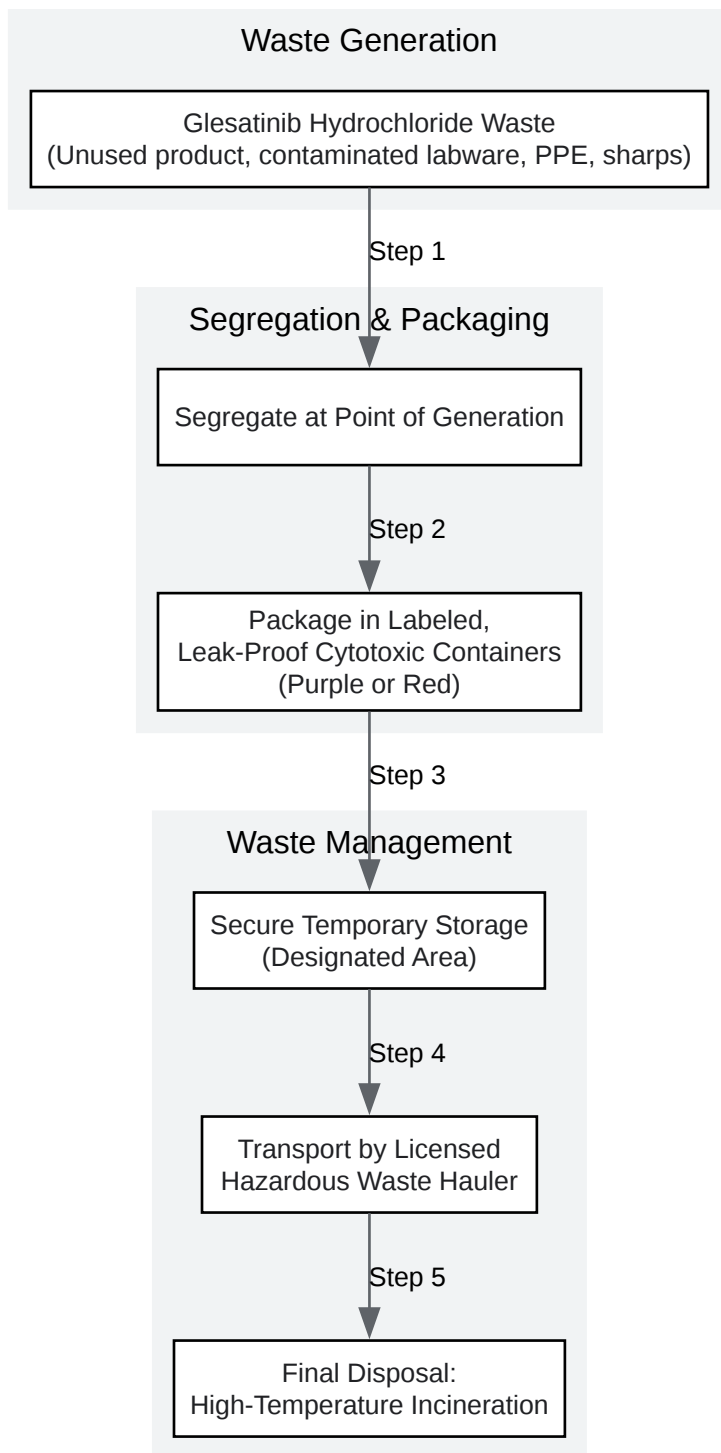
5. Final Disposal:

- The required method of disposal for cytotoxic waste is high-temperature incineration by a licensed hazardous waste facility.^[8]
- Never dispose of **Glesatinib hydrochloride** or any cytotoxic waste down the drain or in the regular trash.

Experimental Workflow & Signaling Pathway Visualization

The following diagrams illustrate the logical workflow for the proper disposal of **Glesatinib hydrochloride**.

Glesatinib Hydrochloride Disposal Workflow

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com